

# Foreword for the Senior Application Scientist

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## Compound of Interest

Compound Name:	<i>cis-10-Octadecenoic acid</i>
CAS No.:	2442-70-8
Cat. No.:	B3118939

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This technical guide addresses the inquiry into **cis-10-Octadecenoic acid**. It is important to note that while this specific positional isomer is recognized, it is not as extensively studied or as abundant in nature as other isomers of octadecenoic acid. Therefore, this guide will provide the available information on **cis-10-Octadecenoic acid** and will then broaden its scope to provide a comprehensive overview of a closely related and industrially significant isomer, Petroselinic acid (*cis*-6-Octadecenoic acid), as a case study. This approach will offer researchers, scientists, and drug development professionals a thorough understanding of the landscape of these fatty acids, including their natural sources, biosynthesis, analytical methodologies, and biological activities.

## Understanding **cis-10-Octadecenoic Acid**

**cis-10-Octadecenoic acid** is a monounsaturated fatty acid with an 18-carbon chain and a single *cis* double bond located between the 10th and 11th carbon atoms.[1][2] It is also known as isooleic acid.[1][3] While it is a known compound, its natural occurrence is not as widespread or as concentrated as other isomers like oleic acid (*cis*-9) or petroselinic acid (*cis*-6).[4][5] It can be found in trace amounts in some plant oils and is considered a long-chain fatty acid.[1] Its biological significance and potential applications are still areas of active research. Some studies have investigated its incorporation into mitochondrial membrane phospholipids and adipose tissue triglycerides in rats.[6]

## Positional Isomers of cis-Octadecenoic Acid: A Comparative Overview

The position of the double bond along the 18-carbon chain of octadecenoic acid results in various positional isomers, each with unique physical, chemical, and biological properties. The most common and well-studied of these is oleic acid (cis-9-octadecenoic acid), a primary component of many vegetable oils and animal fats.[5]

Another significant isomer is Petroselinic acid (cis-6-octadecenoic acid). Due to its high abundance in certain plant families and its potential for various industrial and pharmaceutical applications, it serves as an excellent model for understanding the natural sourcing, biochemistry, and analysis of these fatty acids.

## Petroselinic Acid (cis-6-Octadecenoic Acid): A Detailed Examination

Petroselinic acid is a positional isomer of oleic acid, distinguished by a cis double bond between the 6th and 7th carbon atoms.[4] This seemingly minor structural difference leads to a higher melting point (around 30°C) and distinct chemical reactivity, making it a valuable resource.[4]

## Natural Sources of Petroselinic Acid

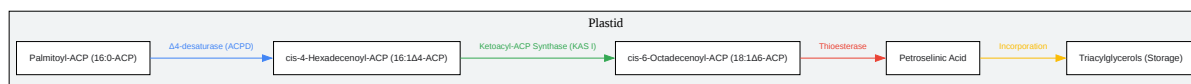
Petroselinic acid is predominantly found in the seed oils of plants belonging to the Apiaceae (or Umbelliferae) family.[4][7] Its concentration can be remarkably high in these sources, often constituting the major fatty acid component.[4] The levels can, however, vary based on the plant species, geographical origin, and ripeness of the seeds.[7]

Plant Species	Scientific Name	Petroselinic Acid Content (%)	Reference
Coriander	Coriandrum sativum	up to 81.9%	[7]
Fennel	Foeniculum vulgare	43.1% to 81.9%	[7]
Parsley	Petroselinum crispum	35% to 75.1%	[7]
Anise	Pimpinella anisum	10.4% to 75.6%	[7]
Celery	Apium graveolens	49.4% to 75.6%	[7]
Caraway	Carum carvi	28.5% to 61.8%	[7]
Dill	Anethum graveolens	79.9% to 87.2%	[7]

## Biosynthesis of Petroselinic Acid

The biosynthesis of petroselinic acid in plants occurs in the plastids via the acyl-acyl carrier protein (ACP) pathway.[4] This process is seed-specific and involves a key enzymatic step that differentiates it from the synthesis of more common fatty acids like oleic acid.[4]

A critical enzyme in this pathway is a  $\Delta^4$ -desaturase, which introduces a double bond into a palmitoyl-ACP (16:0-ACP) precursor.[4] This is followed by chain elongation to form the 18-carbon backbone.[4]



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Caption: Biosynthesis pathway of Petroselinic Acid in plant plastids.

## Extraction and Analysis of cis-Octadecenoic Acids

The extraction and analysis of cis-octadecenoic acids from natural sources require careful methodological considerations to ensure accuracy and prevent isomerization.

- **Sample Preparation:** Grind the seeds to a fine powder to increase the surface area for extraction.
- **Solvent Extraction:** Use a Soxhlet extractor with a non-polar solvent like hexane to extract the oil.
- **Solvent Removal:** Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude seed oil.
- **Saponification:** Hydrolyze the triacylglycerols in the oil by refluxing with an alcoholic solution of potassium hydroxide to yield free fatty acids.
- **Acidification and Extraction:** Acidify the mixture with a mineral acid (e.g., HCl) to protonate the fatty acid salts, and then extract the free fatty acids with a non-polar solvent (e.g., diethyl ether or hexane).
- **Washing and Drying:** Wash the organic layer with water to remove impurities, and then dry it over anhydrous sodium sulfate.
- **Final Product:** Evaporate the solvent to obtain the mixture of free fatty acids.

The separation of positional isomers of octadecenoic acid can be challenging due to their similar chemical properties.[8]

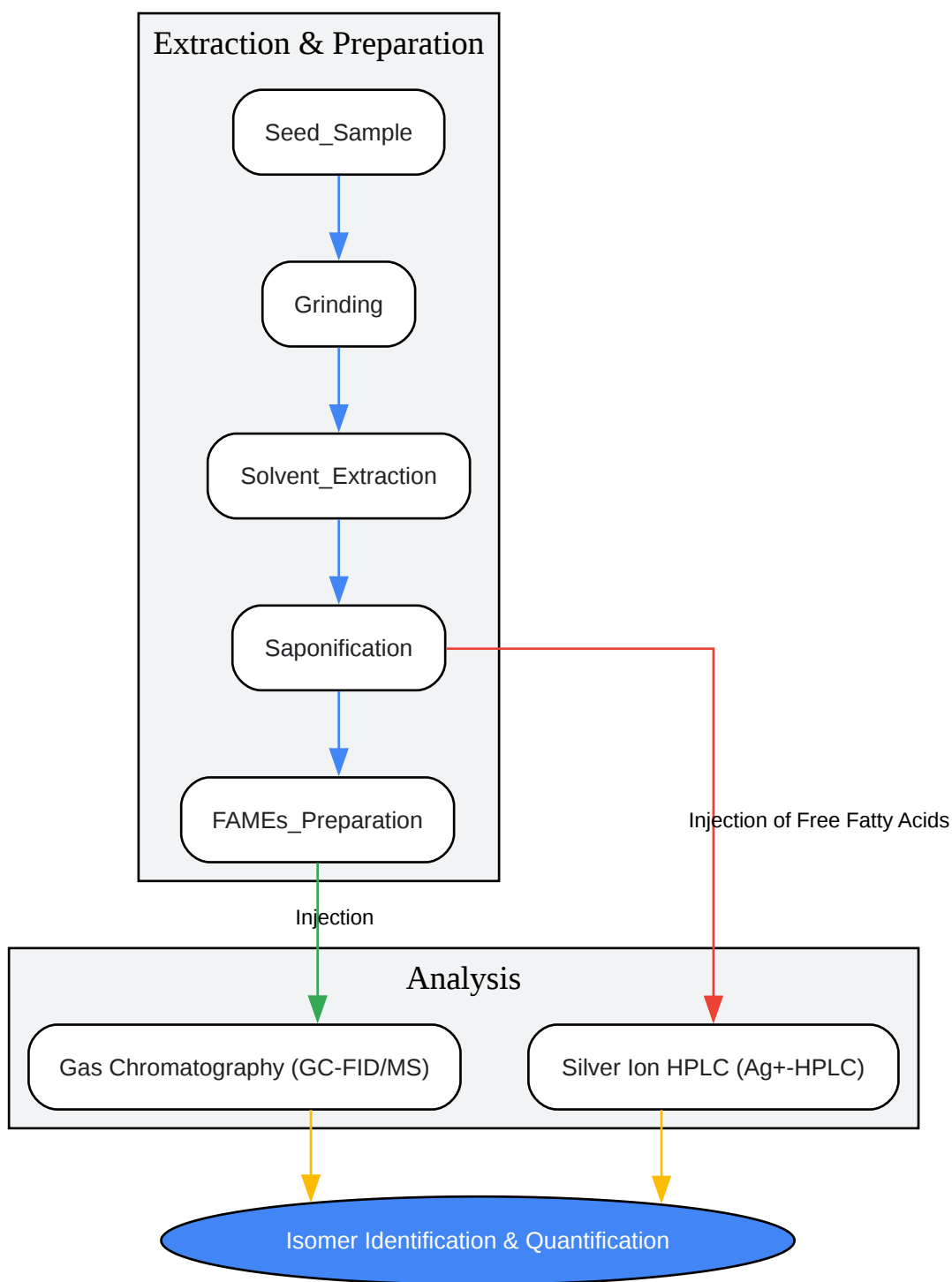
Gas Chromatography (GC):

- **Derivatization:** For GC analysis, it is essential to convert the fatty acids into their more volatile fatty acid methyl esters (FAMES).[8] This is typically achieved by methylation with BF<sub>3</sub>-methanol.
- **Column Selection:** Highly polar capillary columns, such as those with a cyano-propyl stationary phase (e.g., SP-2560), are effective for separating cis and trans isomers as well as positional isomers.[9]

- Detection: A Flame Ionization Detector (FID) is commonly used for quantification.[8] For structural elucidation, GC coupled with Mass Spectrometry (GC-MS) is invaluable.[10]

High-Performance Liquid Chromatography (HPLC):

- Silver Ion HPLC (Ag<sup>+</sup>-HPLC): This is a powerful technique for separating unsaturated fatty acid isomers.[8] The silver ions interact with the double bonds, and the strength of this interaction varies depending on the position and geometry of the double bond, allowing for effective separation.[11]
- Detection: UV detection can be used, especially if the fatty acids are derivatized with a UV-absorbing group.[8] Evaporative Light Scattering Detection (ELSD) is another option for underivatized fatty acids.[8]



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Caption: Workflow for the extraction and analysis of cis-octadecenoic acid isomers.

## Biological Activities and Potential Applications of Petroselinic Acid

Petroselinic acid has garnered significant interest due to its diverse biological activities and potential applications in various industries.

- **Anti-inflammatory and Anti-irritant:** It has shown promise in cosmetic formulations for reducing skin irritation, particularly in products containing  $\alpha$ -hydroxy acids.[7]
- **Antimicrobial Properties:** Petroselinic acid exhibits antibacterial and antifungal activities.[4] [12] For instance, it can inhibit the growth of *Porphyromonas gingivalis* and *Candida albicans*. [4][12]
- **Antidiabetic Effects:** It has been found to inhibit protein tyrosine phosphatase 1B (PTP1B), suggesting potential antidiabetic properties.[4]
- **Industrial Applications:** The unique position of the double bond in petroselinic acid allows for oxidative cleavage to produce lauric acid and adipic acid.[4] These are important precursors for the production of detergents, lubricants, and polymers like nylon.[4]

## Conclusion

While **cis-10-Octadecenoic acid** remains a less-explored fatty acid isomer, the study of its more abundant counterparts, such as Petroselinic acid, provides a robust framework for understanding the natural sourcing, biosynthesis, and analysis of these molecules. The rich biodiversity of the Apiaceae family offers a sustainable source of Petroselinic acid, a compound with significant potential in the cosmetic, pharmaceutical, and chemical industries. Further research into the biological activities of less common isomers like **cis-10-Octadecenoic acid** may unveil novel applications and contribute to the expanding field of lipidomics.

## References

- Petroselinic acid - Grokipedia. (n.d.).
- Apiaceae Family an Important Source of Petroselinic Fatty Acid: Abundance, Biosynthesis, Chemistry, and Biological Proprieties - PMC. (2023, November 20).
- Rare fatty acids and lipids in plant oilseeds: occurrence and bioactivity. (2021, January 26).
- Apiaceae Family an Important Source of Petroselinic Fatty Acid: Abundance, Biosynthesis, Chemistry, and Biological Proprieties - ResearchGate. (2023, November 20).

- Petroselinic acid | MedChemExpress. (n.d.).
- Technical Support Center: Resolving Cis and Trans Isomers of 9,10-Octadecadienoic Acid - Benchchem. (n.d.).
- Technology for the identification of unusual cis, cis octadecadienoic fatty acids - PubMed. (1975, October).
- Two Methods for the Separation of Monounsaturated Octadecenoic Acid Isomers - PubMed. (2010, January 29).
- Oleic acid - Wikipedia. (n.d.).
- Incorporation of Cis-Octadecenoic Acids Into the Rat Liver Mitochondrial Membrane Phospholipids and Adipose Tissue Triglycerides - PubMed. (n.d.).
- Octadecenoic Acid Isomers by AOCS Official Method Using SP-2560 Column - J-Stage. (n.d.).
- CIS-9-OCTADECENOIC ACID - Ataman Kimya. (n.d.).
- Showing Compound 10-Octadecenoic acid (FDB011268) - FooDB. (2010, April 8).
- **cis-10-Octadecenoic acid** | CAS 2442-70-8 | SCBT - Santa Cruz Biotechnology. (n.d.).
- Isooleic acid | C18H34O2 | CID 5282760 - PubChem - NIH. (n.d.).

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## Sources

- [1. Showing Compound 10-Octadecenoic acid \(FDB011268\) - FooDB \[foodb.ca\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. Isooleic acid | C18H34O2 | CID 5282760 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Petroselinic acid & Grokipedia \[grokipedia.com\]](#)
- [5. Oleic acid - Wikipedia \[en.wikipedia.org\]](#)
- [6. Incorporation of cis-octadecenoic acids into the rat liver mitochondrial membrane phospholipids and adipose tissue triglycerides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Apiaceae Family an Important Source of Petroselinic Fatty Acid: Abundance, Biosynthesis, Chemistry, and Biological Proprieties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- [9. jstage.jst.go.jp \[jstage.jst.go.jp\]](http://jstage.jst.go.jp)
- [10. Technology for the identification of unusual cis, cis octadecadienoic fatty acids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. Two methods for the separation of monounsaturated octadecenoic acid isomers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. file.medchemexpress.com \[file.medchemexpress.com\]](http://file.medchemexpress.com)
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